

Storage and handling of (6-Carbamoylpyridin-3-yl)boronic acid

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Compound of Interest

Compound Name: (6-Carbamoylpyridin-3-yl)boronic acid

Cat. No.: B1442201

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An In-Depth Technical Guide to the Storage and Handling of (6-Carbamoylpyridin-3-yl)boronic acid

This guide provides an in-depth technical framework for the safe and effective storage and handling of **(6-Carbamoylpyridin-3-yl)boronic acid** (CAS No. 1164100-82-6). Designed for researchers, scientists, and professionals in drug development, this document synthesizes chemical principles with field-proven best practices to ensure compound integrity and laboratory safety.

Compound Profile and Chemical Rationale

(6-Carbamoylpyridin-3-yl)boronic acid is a bifunctional molecule featuring a pyridine ring, a carbamoyl group, and a boronic acid moiety.^[1] This unique structure makes it a valuable building block in medicinal chemistry, particularly in Suzuki-Miyaura cross-coupling reactions.^[2] However, the very features that grant its synthetic utility—the electron-deficient pyridine ring and the reactive C-B bond—also dictate the stringent requirements for its storage and handling. The boronic acid group is susceptible to degradation pathways that can compromise sample purity and experimental reproducibility.

Table 1: Physicochemical Properties of (6-Carbamoylpyridin-3-yl)boronic acid

| Property | Value | Source(s) |
|---------------------|--|-------------------|
| CAS Number | 1164100-82-6 | [3][4] |
| Molecular Formula | C ₆ H ₇ BN ₂ O ₃ | [3][4] |
| Molecular Weight | 165.94 g/mol | [3][4] |
| Appearance | Solid (form may vary) | General Knowledge |
| Storage Temperature | 2-8°C (Refrigerated) or Freezer | [1][3][5] |
| Solubility | DMSO (Sparingly) | [1] |

Core Principles of Storage: Preserving Integrity

The primary objective when storing **(6-Carbamoylpyridin-3-yl)boronic acid** is to prevent its chemical degradation. Boronic acids, while generally manageable solids, are prone to specific degradation pathways that must be actively mitigated.[6]

Recommended Storage Conditions

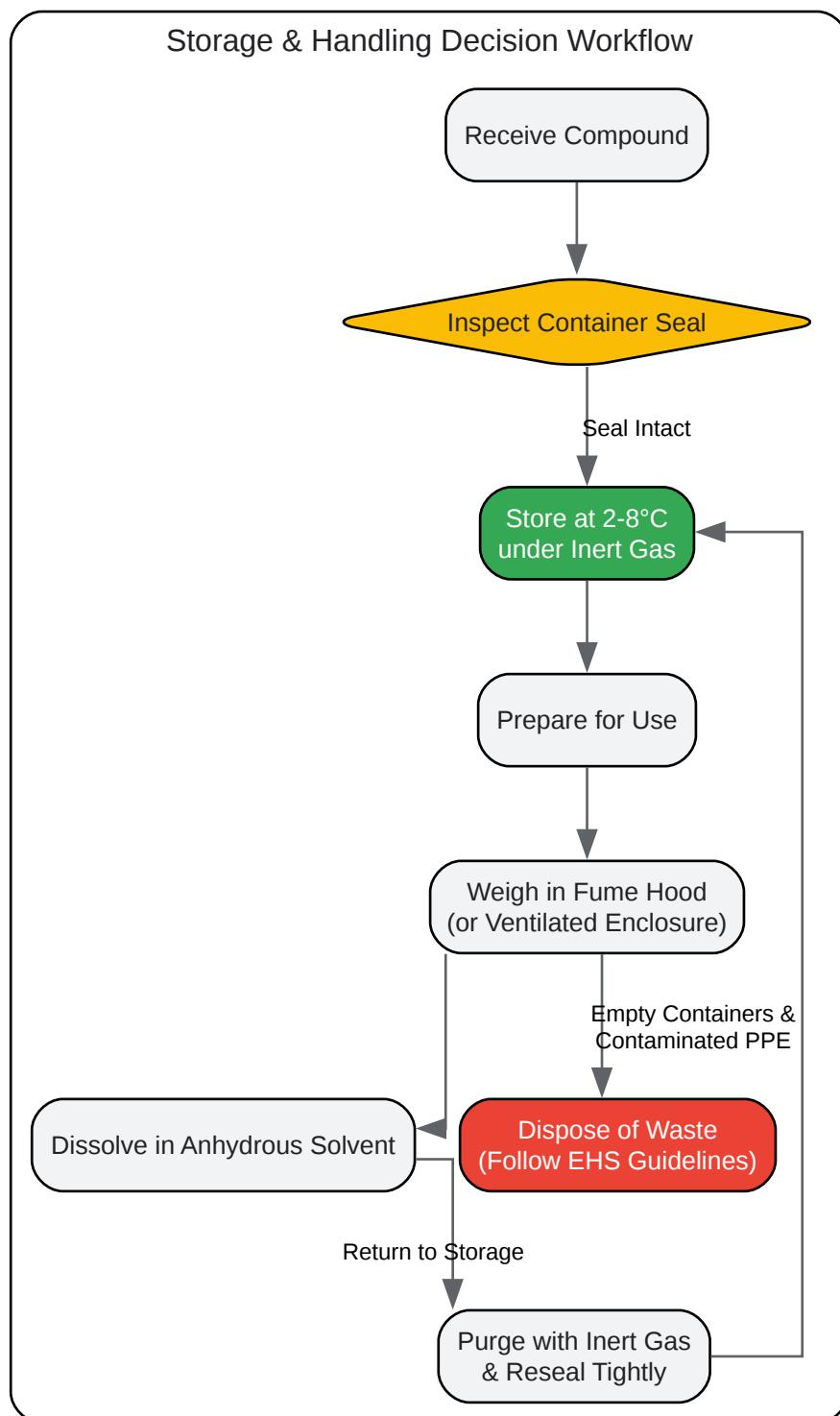
For optimal stability, **(6-Carbamoylpyridin-3-yl)boronic acid** should be stored under the following conditions:

- Temperature: Refrigerate at 2-8°C for short-to-medium term storage.[1][3] For long-term archival, storage in a freezer is recommended.[5] Low temperatures slow the kinetics of potential degradation reactions.
- Atmosphere: Store under an inert gas atmosphere, such as argon or nitrogen.[1][5] This is the most critical parameter for preventing oxidative degradation.
- Moisture: The compound must be kept dry in a tightly sealed container.[7] Boronic acids are sensitive to moisture, which can facilitate decomposition and the formation of boroxines.
- Light: While not explicitly cited for this specific compound, storing in an opaque or amber vial is a general best practice to prevent potential photolytic degradation.

The Chemistry Behind the Conditions: Degradation Pathways

Understanding the "why" behind these storage protocols is key to ensuring their rigorous application. Two primary non-enzymatic degradation pathways threaten the integrity of arylboronic acids.

- Oxidative Degradation (Protodeboronation): The carbon-boron bond can be cleaved by oxidative processes, replacing the boronic acid moiety with a hydroxyl group.^[8] This reaction is often mediated by exposure to atmospheric oxygen and can be accelerated by trace metal impurities. Storing under an inert atmosphere directly counters this pathway.
- Dehydration to Boroxines: In the presence of water or simply upon standing, three molecules of a boronic acid can undergo intermolecular dehydration to form a stable, six-membered trimeric anhydride called a boroxine.^[6] While this process is often reversible, it complicates accurate weighing and stoichiometry calculations in reactions. Storing in a desiccated, tightly sealed container minimizes this risk.



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Caption: Decision workflow for handling **(6-Carbamoylpyridin-3-yl)boronic acid**.

Safe Handling Protocols: A Self-Validating System

Adherence to rigorous handling protocols is non-negotiable to ensure both operator safety and compound integrity. Arylboronic acids are classified as irritants, causing skin and serious eye irritation.[5][9]

Engineering and Personal Protective Controls

- Primary Engineering Control: Always handle the solid material within a certified chemical fume hood or a ventilated balance enclosure.[10][11] This prevents inhalation of fine dust particles and contains any potential spills.[9]
- Personal Protective Equipment (PPE): A standard PPE ensemble is mandatory:
 - Eye Protection: Chemical safety goggles are required at all times.[9]
 - Hand Protection: Wear chemical-resistant gloves (nitrile is a suitable choice).[11][12] Inspect gloves before use and replace them immediately if contaminated.
 - Body Protection: A lab coat must be worn to protect against skin contact.[12]

Step-by-Step Protocol for Weighing and Solution Preparation

This protocol is designed as a self-validating system, where each step's rationale contributes to the overall success of the experiment.

- Preparation: Before retrieving the compound from storage, ensure the chemical fume hood is operational and the workspace is clean. Prepare all necessary equipment (spatula, weigh paper/boat, vial, anhydrous solvent, vortexer).
- Equilibration: Allow the sealed container of **(6-Carbamoylpyridin-3-yl)boronic acid** to equilibrate to ambient temperature for 15-20 minutes before opening. Causality: This crucial step prevents atmospheric moisture from condensing onto the cold solid, which would compromise its stability.

- Aliquotting: Inside the fume hood, open the container and quickly weigh the desired amount of solid. Minimize the time the bulk material is exposed to the atmosphere.
- Transfer and Dissolution: Transfer the weighed solid to a suitable vial. Add the appropriate volume of anhydrous solvent (e.g., DMSO) and seal the vial. Agitate or vortex until the solid is completely dissolved.
- Storage of Stock: If the stock solution is to be stored, purge the vial headspace with an inert gas (argon or nitrogen) before tightly sealing. Store refrigerated and protected from light.
- Cleanup and Re-storage: Clean all equipment thoroughly. Before returning the bulk solid to storage, purge the container's headspace with inert gas, seal it tightly with paraffin film for extra security, and place it back in the refrigerator.
- Waste Disposal: Treat all contaminated materials (gloves, weigh boats, wipers) as hazardous chemical waste and dispose of them according to your institution's Environmental Health and Safety (EHS) guidelines.[9][12]

Caption: Key degradation pathways for **(6-Carbamoylpyridin-3-yl)boronic acid**.

Incompatibilities and Disposal

- Chemical Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can promote rapid decomposition.[9][10]
- Disposal: Unused material and contaminated waste must be treated as hazardous chemical waste.[12] Do not dispose of it down the drain.[7] Arrange for disposal through a licensed professional waste disposal service in accordance with local, state, and federal regulations. [5]

Conclusion

The utility of **(6-Carbamoylpyridin-3-yl)boronic acid** in modern synthetic and medicinal chemistry is undeniable. However, realizing its full potential requires a foundational understanding of its chemical liabilities. By implementing the rigorous storage and handling protocols outlined in this guide—grounded in the principles of mitigating oxidative degradation

and dehydration—researchers can ensure the compound's integrity, leading to more reliable, reproducible, and safer scientific outcomes.

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